

# Performance Showdown: 1-Chloro-4H-octafluorobutane and Its Modern Alternatives

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Chloro-4H-octafluorobutane

Cat. No.: B1349372

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A detailed comparison of the physicochemical, solvency, and environmental properties of **1-Chloro-4H-octafluorobutane** against leading next-generation fluorinated solvents.

In the landscape of specialty chemicals, the demand for high-performance solvents that balance efficacy with environmental responsibility is ever-present. This guide provides a comprehensive comparison of **1-Chloro-4H-octafluorobutane** (HCFC-328lcc) against three prominent alternatives: the hydrofluoroethers (HFEs) HFE-7100 and HFE-7200, and the hydrofluoroolefin (HFO) HFO-1234ze. This objective analysis, supported by available experimental data, is intended to assist researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

## Executive Summary

The following sections delve into a detailed comparison of the key performance indicators of these four fluorinated compounds. The data is presented in clear, tabular formats to facilitate direct comparison of their physical, chemical, and environmental properties. Furthermore, detailed experimental protocols for key performance metrics and a visualization of a typical vapor degreasing workflow are provided to offer a comprehensive understanding of their practical application and evaluation.

## Physicochemical Properties: A Head-to-Head Comparison

The fundamental physical and chemical characteristics of a solvent are critical determinants of its suitability for various applications. The table below summarizes the key physicochemical properties of **1-Chloro-4H-octafluorobutane** and its alternatives.

Property	1-Chloro-4H-octafluorobutane (HCFC-328lcc)	HFE-7100	HFE-7200	HFO-1234ze
CAS Number	423-31-4[1][2][3][4][5]	163702-07-6, 163702-08-7	163702-05-4, 163702-06-5[6]	29118-24-9
Molecular Formula	C <sub>4</sub> HClF <sub>8</sub> [1][2][4]	C <sub>5</sub> H <sub>3</sub> F <sub>9</sub> O	C <sub>6</sub> H <sub>5</sub> F <sub>9</sub> O	C <sub>3</sub> H <sub>2</sub> F <sub>4</sub>
Molecular Weight ( g/mol )	236.49[1][2][3][4]	250.05	264.08[7]	114.04
Boiling Point (°C)	50-52[1]	61	76[7]	-19
Density (g/mL @ 25°C)	1.607	1.52	1.43[7]	1.18 (@ 20°C)[8]
Viscosity (cP @ 25°C)	Data not available	0.38	0.61[7]	0.20
Surface Tension (dynes/cm @ 25°C)	Data not available	13.6	13.6[7]	Data not available
Heat of Vaporization (kJ/kg)	Data not available	112	119	162.9
Flash Point	None[1]	No Flash Point[9]	No Flash Point[6]	Non-flammable under standard conditions

## Solvency Performance

A solvent's primary function is to dissolve other substances. The Kauri-Butanol (Kb) value is a standardized measure of a solvent's cleaning power, with higher values indicating stronger solvency.

Solvent	Kauri-Butanol (Kb) Value
1-Chloro-4H-octafluorobutane (HCFC-328lcc)	Data not readily available
HFE-7100	10[10]
HFE-7200	10[10]
HFO-1234ze	< 10[8][11]

The lower Kb values of the HFE and HFO alternatives suggest they are milder solvents compared to many traditional industrial cleaners. However, their solvency can be tailored for specific applications through blending with other solvents.

## Environmental Impact Assessment

The environmental footprint of a chemical is a critical consideration. The Ozone Depletion Potential (ODP) and Global Warming Potential (GWP) are key metrics for assessing this impact.

Environmental Metric	1-Chloro-4H-octafluorobutane (HCFC-328lcc)	HFE-7100	HFE-7200	HFO-1234ze
Ozone Depletion Potential (ODP)	~0.02 - 0.05 (estimated for HCFCs)[12][13]	0[9][14]	0[7][12]	0[15]
Global Warming Potential (GWP, 100-year)	Data not readily available	320[9]	55[7]	< 1[15]
Atmospheric Lifetime	~1-30 years (estimated for HCFCs)	4.1 years[9]	Data not available	18 days

As an HCFC, **1-Chloro-4H-octafluorobutane** has a non-zero ODP and is subject to phase-out under the Montreal Protocol. In contrast, the HFE and HFO alternatives have zero ODP. Furthermore, the GWP of the alternatives, particularly HFO-1234ze, is significantly lower than that of many legacy fluorinated compounds.

## Experimental Protocols

To ensure accurate and reproducible performance comparisons, standardized testing methodologies are essential.

### Kauri-Butanol Value Determination (ASTM D1133)

The Kauri-Butanol value is a measure of the relative solvent power of hydrocarbon solvents.[6][9]

Apparatus:

- 250-mL Erlenmeyer flask
- 50-mL burette

- Standard Kauri-Butanol solution (20g of kauri resin in n-butanol)
- Solvent to be tested
- Standard print to be read through the solution

Procedure:

- Weigh  $20 \pm 0.10$  g of the standard Kauri-Butanol solution into the Erlenmeyer flask.
- Ensure the temperature of the solution is  $25 \pm 5^{\circ}\text{C}$ .
- Fill the burette with the solvent to be tested.
- Titrate the solvent into the flask while constantly swirling.
- The endpoint is reached when the standard print, viewed through the solution, becomes just blurred.
- The volume of solvent used (in mL) is the Kauri-Butanol value.

## Flash Point Determination (ASTM D93)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Ignition source

Procedure:

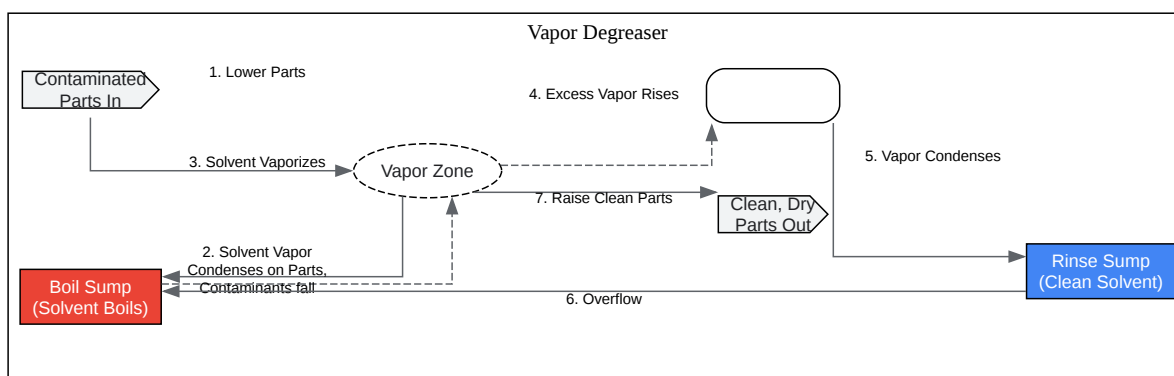
- A sample of the liquid is placed in the test cup of the Pensky-Martens apparatus.
- The sample is heated at a slow, constant rate with continuous stirring.

- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.

## Visualization of Experimental Workflow

### Vapor Degreasing Process

Vapor degreasing is a common industrial process for cleaning parts, where the solvent is boiled to create a vapor that condenses on the cooler parts, dissolving contaminants.



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A typical workflow for a two-sump vapor degreaser.

## Conclusion

The selection of a solvent in a professional research or industrial setting requires a careful balancing of performance, safety, and environmental impact. While **1-Chloro-4H-octafluorobutane** has been utilized in various applications, the data clearly indicates that modern alternatives such as HFE-7100, HFE-7200, and HFO-1234ze offer significant

environmental advantages, particularly their zero ozone depletion potential and substantially lower global warming potentials.

The physicochemical properties of these alternatives, such as their boiling points and densities, make them suitable for a range of applications, including vapor degreasing and precision cleaning. While their inherent solvency, as indicated by their Kauri-Butanol values, is lower than some traditional solvents, this can be advantageous in applications requiring gentler cleaning and can be modulated through the use of azeotropes or co-solvent systems.

Ultimately, the choice of solvent will depend on the specific requirements of the application, including the nature of the contaminants to be removed, material compatibility, process conditions, and regulatory constraints. This guide provides the foundational data to aid in this critical decision-making process.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)